

An In-depth Technical Guide to the Physicochemical Properties of Trilysine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Trilysine*

Cat. No.: *B6595419*

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Introduction

Trilysine, a tripeptide composed of three L-lysine amino acid residues linked by peptide bonds, is a cationic molecule of significant interest in various scientific and biomedical fields. Its inherent positive charges at physiological pH, stemming from the primary amine groups in the lysine side chains, govern its interactions with negatively charged macromolecules such as nucleic acids. This property has led to its exploration in applications like gene delivery and drug formulation. This technical guide provides a comprehensive overview of the core physicochemical properties of **Trilysine**, detailed experimental protocols for its analysis, and visualizations of its interactions and analytical workflows.

Core Physicochemical Properties

The physicochemical properties of **Trilysine** are fundamental to its behavior in biological and chemical systems. The following tables summarize key quantitative data.

General and Chemical Properties

Property	Value	Source
Chemical Name	(2S)-6-amino-2-[[[(2S)-6-amino-2-[[[(2S)-2,6-diaminohexanoyl]amino]hexanoyl]amino]hexanoic acid	N/A
Synonyms	Lys-Lys-Lys, L-Lysyl-L-lysyl-L-lysine, KKK	N/A
CAS Number	13184-14-0	N/A
Molecular Formula	C ₁₈ H ₃₈ N ₆ O ₄	N/A
Molecular Weight	402.53 g/mol	[1]
Appearance	White to off-white powder	[1]
Storage Temperature	-20°C	[1]

Physical and Chemical Data

Property	Value (Predicted/Experimental)	Source
Melting Point	Not experimentally determined.	N/A
Boiling Point	745.4 ± 60.0 °C (Predicted)	N/A
Density	1.156 ± 0.06 g/cm ³ (Predicted)	N/A
pKa	pK1: 3.08 (+2); pK2: 7.34 (+1); pK3: 9.80 (0); pK4: 10.54 (-1) (25°C, μ=0.1) (Predicted)	N/A
LogP	-5.6 (Predicted)	N/A
Solubility	Soluble in water. Quantitative data not available.	[2]

Experimental Protocols

Detailed methodologies are crucial for the accurate characterization and quantification of **Trilysine**.

High-Performance Liquid Chromatography (HPLC) for Trilysine Analysis

This method allows for the separation and analysis of Lysine, Dilylsine, and **Trilysine**.^[3]

- Column: BIST B+ mixed-mode stationary phase column (e.g., 4.6 x 250 mm, 5 μ m, 100Å).^[3]
- Mobile Phase: A simple mobile phase consisting of water, Acetonitrile (MeCN) or Methanol (MeOH), and sulfuric acid as a buffer.^[3] The gradient can be optimized for baseline separation. For a similar analysis of lysine, a gradient from 100% mobile phase A (2% ACN with 0.1% TFA) to 100% mobile phase B (25% ACN with 0.3% TFA) over 20 minutes can be used as a starting point.
- Flow Rate: 1 mL/min.
- Detection: UV at 205 nm.^[3]
- Sample Preparation: Dissolve **Trilysine** standard or sample in the mobile phase, filter through a 0.45 μ m filter, and sonicate before injection.

Spectroscopic Analysis (General Protocols)

While specific spectra for **Trilysine** are not readily available in public databases, the following are general protocols for obtaining spectroscopic data for peptides.

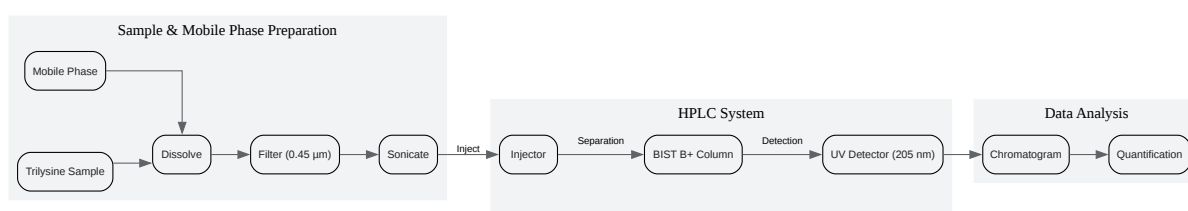
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Sample Preparation: Dissolve **Trilysine** in a suitable deuterated solvent (e.g., D₂O). The concentration can range from 1 to 10 mg/mL.
 - Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
 - Experiments: Acquire ¹H NMR and ¹³C NMR spectra. For structural elucidation, 2D experiments like COSY, HSQC, and HMBC can be performed.

- Expected Chemical Shifts (based on L-lysine):
 - ^1H NMR (in D_2O): Expect signals for $\alpha\text{-CH}$ (~3.7 ppm), $\beta\text{-CH}_2$ (~1.9 ppm), $\gamma\text{-CH}_2$ (~1.5 ppm), $\delta\text{-CH}_2$ (~1.7 ppm), and $\epsilon\text{-CH}_2$ (~3.0 ppm).[4] The peptide bond formation will cause shifts in these values, particularly for the $\alpha\text{-CH}$ protons.
 - ^{13}C NMR (in D_2O): Expect signals for $\text{C}\alpha$ (~57 ppm), $\text{C}\beta$ (~32 ppm), $\text{C}\gamma$ (~24 ppm), $\text{C}\delta$ (~29 ppm), $\text{C}\epsilon$ (~42 ppm), and C=O (~177 ppm).[1]
- Fourier-Transform Infrared (FTIR) Spectroscopy:
 - Sample Preparation: Prepare a KBr pellet containing a small amount of solid **Trilysine** or acquire the spectrum of the powder using an ATR-FTIR accessory.
 - Instrumentation: An FTIR spectrometer.
 - Data Acquisition: Scan in the range of $4000\text{-}400\text{ cm}^{-1}$.
 - Expected Characteristic Peaks (based on poly-L-lysine):
 - $\sim 3270\text{-}3300\text{ cm}^{-1}$: N-H stretching (amide A).[5]
 - $\sim 3030\text{ cm}^{-1}$: NH_3^+ stretching from the side chains.[5]
 - $\sim 2850\text{-}2950\text{ cm}^{-1}$: C-H stretching.
 - $\sim 1630\text{-}1650\text{ cm}^{-1}$: C=O stretching (amide I).[5]
 - $\sim 1530\text{-}1550\text{ cm}^{-1}$: N-H bending and C-N stretching (amide II).[6]
- UV-Visible Spectroscopy:
 - Sample Preparation: Dissolve **Trilysine** in a UV-transparent solvent, typically water or a buffer solution.
 - Instrumentation: A UV-Vis spectrophotometer.
 - Data Acquisition: Scan in the range of $190\text{-}400\text{ nm}$.

- Expected Absorption: **Trilysine** is expected to have a strong absorbance below 220 nm due to the peptide bonds.[3]

Visualizations

HPLC Analysis Workflow for Trilysine

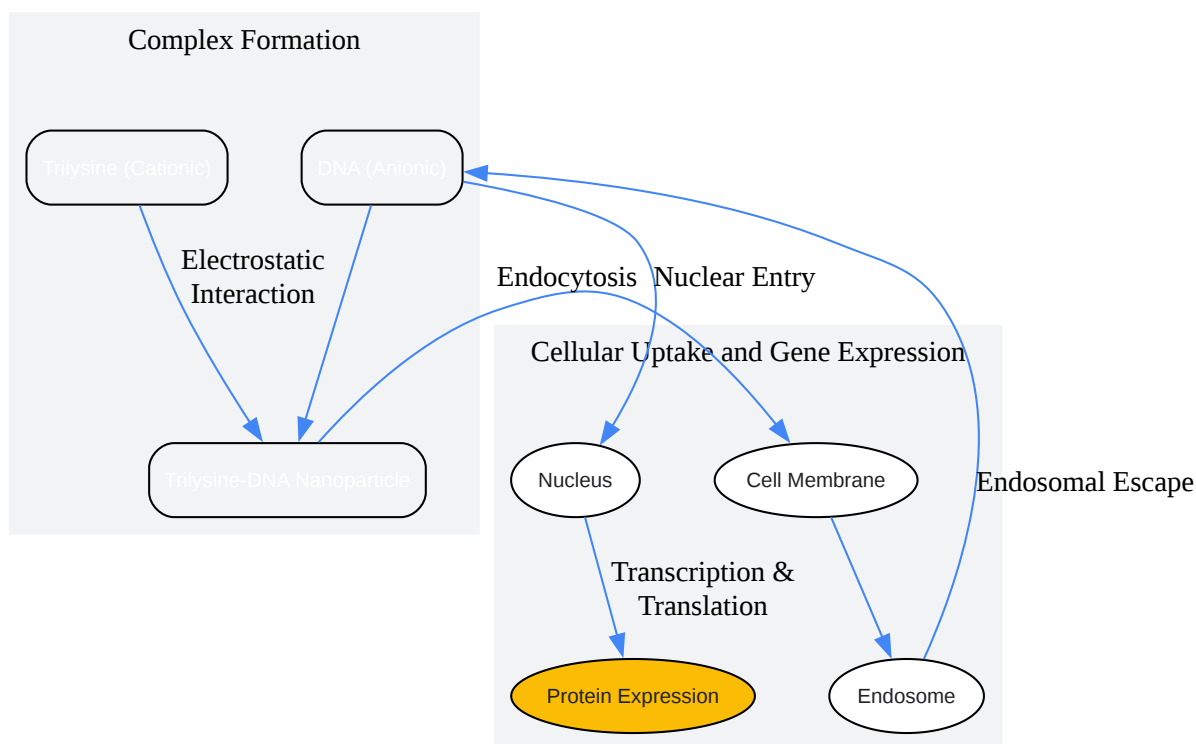


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Caption: Workflow for the HPLC analysis of **Trilysine**.

Interaction of Trilysine with DNA for Gene Delivery

Trilysine's cationic nature allows it to interact with and condense negatively charged DNA, forming nanoparticles that can facilitate gene delivery into cells.[7][8]



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Caption: **Trilysine**-mediated DNA condensation and gene delivery.

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References

- 1. bmse000043 L-Lysine at BMRB [bmr.io]
- 2. medchemexpress.com [medchemexpress.com]

- 3. HPLC Method for Separation of Lysine, Dilysine and Trilysine on BIST B+ Column | SIELC Technologies [sielc.com]
- 4. L-Lysine(56-87-1) ¹H NMR spectrum [chemicalbook.com]
- 5. FTIR spectra of solid poly-L-lysine in the stretching NH mode range - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Probing interaction of a trilysine peptide with DNA underlying formation of guanine–lysine cross-links: insights from molecular dynamics - Physical Chemistry Chemical Physics (RSC Publishing) [pubs.rsc.org]
- 8. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Trilysine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6595419#what-are-the-physicochemical-properties-of-trilysine]

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